

Chartarin Derivatization for Structure-Activity Relationship Studies: Application Notes and Protocols

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This document provides detailed application notes and protocols for the study of **Chartarin** derivatives, focusing on their synthesis and structure-activity relationships (SAR) as potent anticancer agents. **Chartarin** is the aglycone of a class of natural products that includes Chartreusin and Elsamicin A, known for their significant cytotoxic effects against various cancer cell lines.[1] These compounds primarily exert their biological activity through DNA intercalation and inhibition of topoisomerase II.[1] Recent studies also suggest mechanisms involving the generation of reactive oxygen species (ROS) and modulation of cellular signaling pathways, such as the Hippo pathway.[1]

This guide offers a summary of quantitative biological data, detailed experimental protocols for synthesis and evaluation, and visualizations of key molecular pathways and workflows to aid in the research and development of novel **Chartarin**-based therapeutics.

Data Presentation: Structure-Activity Relationship of Chartarin Derivatives

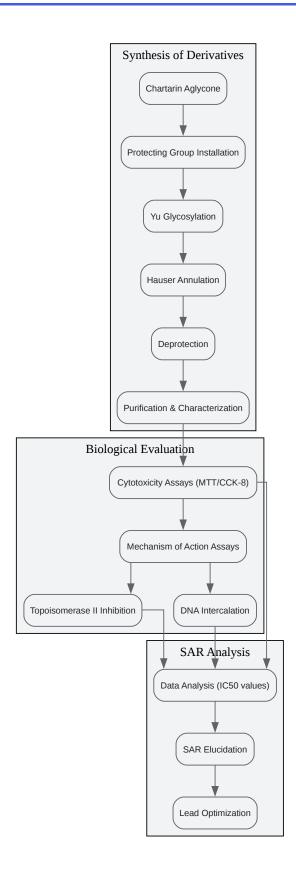
The anti-cancer activity of **Chartarin** and its derivatives has been evaluated against a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a compound required to inhibit cell growth by 50%, are summarized in the table below. Lower IC50 values indicate greater potency.



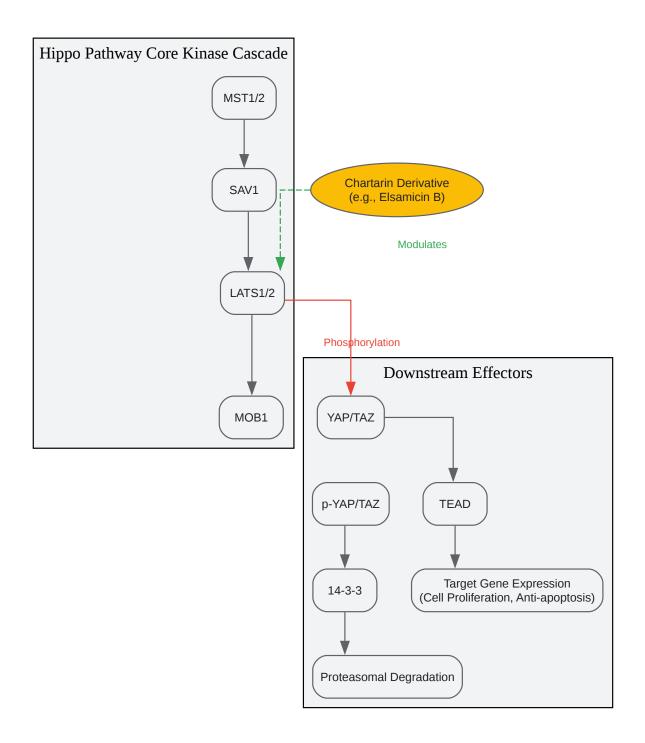
Compound	HCT116 (Colon Cancer) IC50 (μΜ)	BxPC3 (Pancreatic Cancer) IC50 (µM)	T47D (Breast Cancer) IC50 (μΜ)	ES-2 (Ovarian Cancer) IC50 (μΜ)
Chartreusin	12.87	10.15	> 50	5.70
Elsamicin A	21.34	12.55	28.32	1.00
Elsamicin B	30.99	15.85	18.23	2.51
D329C	> 50	> 50	> 50	> 50

Mandatory Visualizations

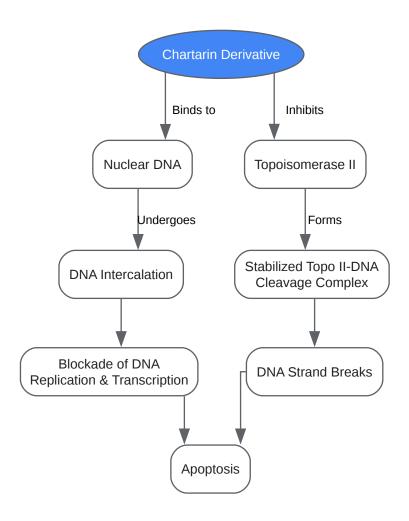












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